Application Notes and Protocols for 8-Hydroxyquinoline in Cellular Imaging

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Compound of Interest

Compound Name:	*4-Hydroxy-8-cyanoquinoline*
CAS No.:	*848128-91-6*
Cat. No.:	*B1283047*

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: Information regarding the specific compound **4-hydroxy-8-cyanoquinoline** in cellular imaging is not readily available in the current scientific literature. This document focuses on the well-characterized and structurally related compound, 8-hydroxyquinoline (8-HQ), as a representative example of a quinoline-based fluorescent probe for cellular imaging applications.

Introduction

8-hydroxyquinoline (8-HQ) is a versatile heterocyclic organic compound consisting of a pyridine ring fused to a phenol. It is a bidentate chelating agent with a strong affinity for various metal ions.[1][2][3] While 8-HQ itself exhibits weak fluorescence, its coordination with metal ions significantly enhances its emission, a phenomenon known as chelation-enhanced fluorescence (CHEF).[2][3] This property makes 8-HQ and its derivatives valuable fluorescent probes for the detection and imaging of metal ions within cellular environments.[2][3][4] Their applications range from monitoring intracellular ion concentrations to serving as components in organic light-emitting diodes (OLEDs).[2][3]

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The mechanism behind this "turn-on" fluorescence involves the inhibition of an excited-state intramolecular proton transfer (ESIPT) process.[1] In its free form, 8-HQ undergoes a rapid, non-radiative proton transfer from the hydroxyl group to the nitrogen atom upon excitation, which quenches fluorescence.[1][5] Upon chelation with a metal ion, this proton transfer is blocked, allowing the excited molecule to relax via radiative pathways, resulting in a strong fluorescent signal.[1][5]

Quantitative Data Presentation

The photophysical properties of 8-hydroxyquinoline are highly dependent on its environment, including solvent polarity and the presence of metal ions. The following table summarizes key quantitative data for 8-HQ.

Property	Value	Conditions	Reference
Excitation Wavelength	~290 nm	In various organic solvents	
Emission Wavelength	360-500 nm (broad)	In acidic media	
~520 nm	In basic media (0.1N NaOH)		
365 nm and 410 nm (overlapping)	In ethylene glycol and DMSO		
Fluorescence	Weak	In most solvents, due to ESIPT	[1][2][5]
Strong enhancement upon chelation	With metal ions (e.g., Al^{3+}, Zn^{2+}, Mg^{2+})	[2][3][6]	
Cytotoxicity (IC_{50})	6.27 µM	In MRC-5 cells	[7]
12.5–25 µg/mL	In various cancer cell lines (for derivative)	[8]	

Experimental Protocols

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General Protocol for Cellular Staining and Imaging of Intracellular Metal Ions

This protocol provides a general framework for using an 8-HQ-based probe to image intracellular metal ions (e.g., Zn^{2+} or Mg^{2+}) using fluorescence microscopy.

Materials:

- 8-hydroxyquinoline derivative (appropriate for the target ion)
- Dimethyl sulfoxide (DMSO, sterile, cell culture grade)
- Phosphate-buffered saline (PBS, sterile)
- Cell culture medium appropriate for the cell line
- Cells of interest (e.g., SH-SY5Y, T-24)[9][10]
- 96-well plates or chambered coverglass for microscopy
- Fluorescence microscope with appropriate filters

Procedure:

- Cell Seeding: Seed the cells onto a suitable imaging plate (e.g., chambered coverglass or 96-well optical bottom plate) at a density that will result in 60-70% confluency on the day of the experiment. Incubate overnight in a humidified incubator at 37°C with 5% CO_2.
- Probe Preparation: Prepare a stock solution of the 8-HQ derivative in DMSO (e.g., 1-10 mM). On the day of the experiment, dilute the stock solution in a serum-free cell culture medium to the desired final working concentration (typically 1-10 µM).
- Cell Loading: Remove the culture medium from the cells and wash once with warm PBS. Add the probe-containing medium to the cells.
- Incubation: Incubate the cells with the probe for 30-60 minutes at 37°C. The optimal time may vary depending on the cell line and the specific probe.

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- Washing: Remove the probe-containing medium and wash the cells two to three times with warm PBS to remove any excess, unbound probe.
- Imaging: Add fresh PBS or an appropriate imaging buffer to the cells. Image the cells immediately using a fluorescence microscope. Use an excitation wavelength appropriate for the probe (e.g., ~360 nm) and collect the emission at the expected wavelength (e.g., ~490 nm for some Zn^{2+} complexes).[11]
- (Optional) Positive Control: To confirm the probe's response, cells can be co-incubated with a cell-permeable source of the target metal ion.
- (Optional) Cytotoxicity Assay: To determine the optimal non-toxic working concentration of the probe, a cytotoxicity assay (e.g., MTT or resazurin) should be performed prior to imaging experiments.[10]

Cytotoxicity Assay (MTT-based)

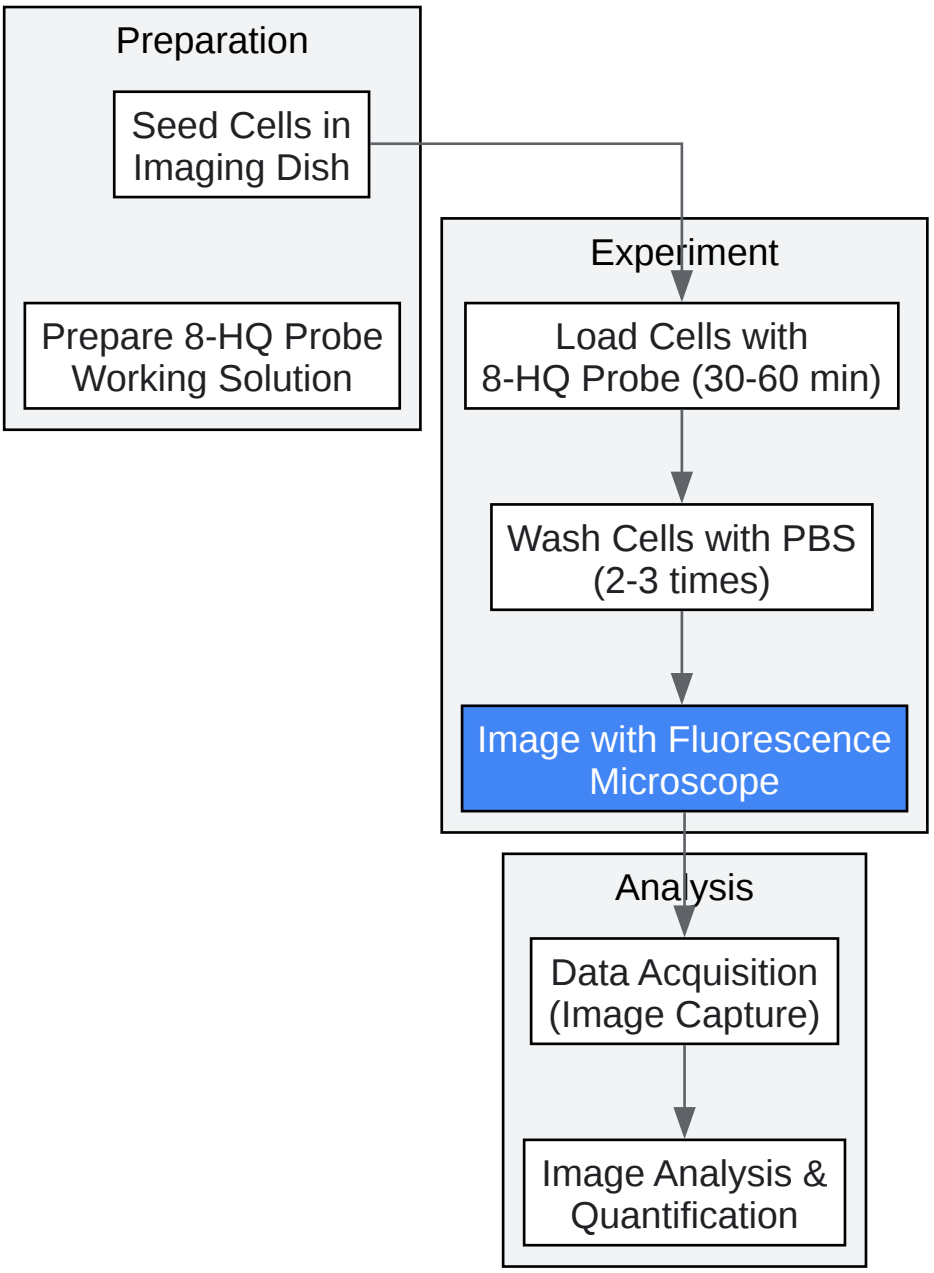
Procedure:

- Cell Seeding: Seed cells in a 96-well plate at a density of 1 x 10^4 cells per well and incubate for 24 hours.[10]
- Treatment: Treat the cells with various concentrations of the 8-HQ derivative (e.g., 2.5, 5, 10, 20, 40 µM) and incubate for 24-48 hours.[10]
- MTT Addition: After the incubation period, add 10 µL of MTT solution (5 mg/mL in PBS) to each well and incubate for an additional 4 hours.[10]
- Solubilization: Remove the medium and add 100-150 µL of DMSO to each well to dissolve the formazan crystals.
- Measurement: Measure the absorbance at approximately 570 nm using a microplate reader. Cell viability is expressed as a percentage relative to the untreated control cells.

Visualizations

Signaling Pathways and Experimental Workflows

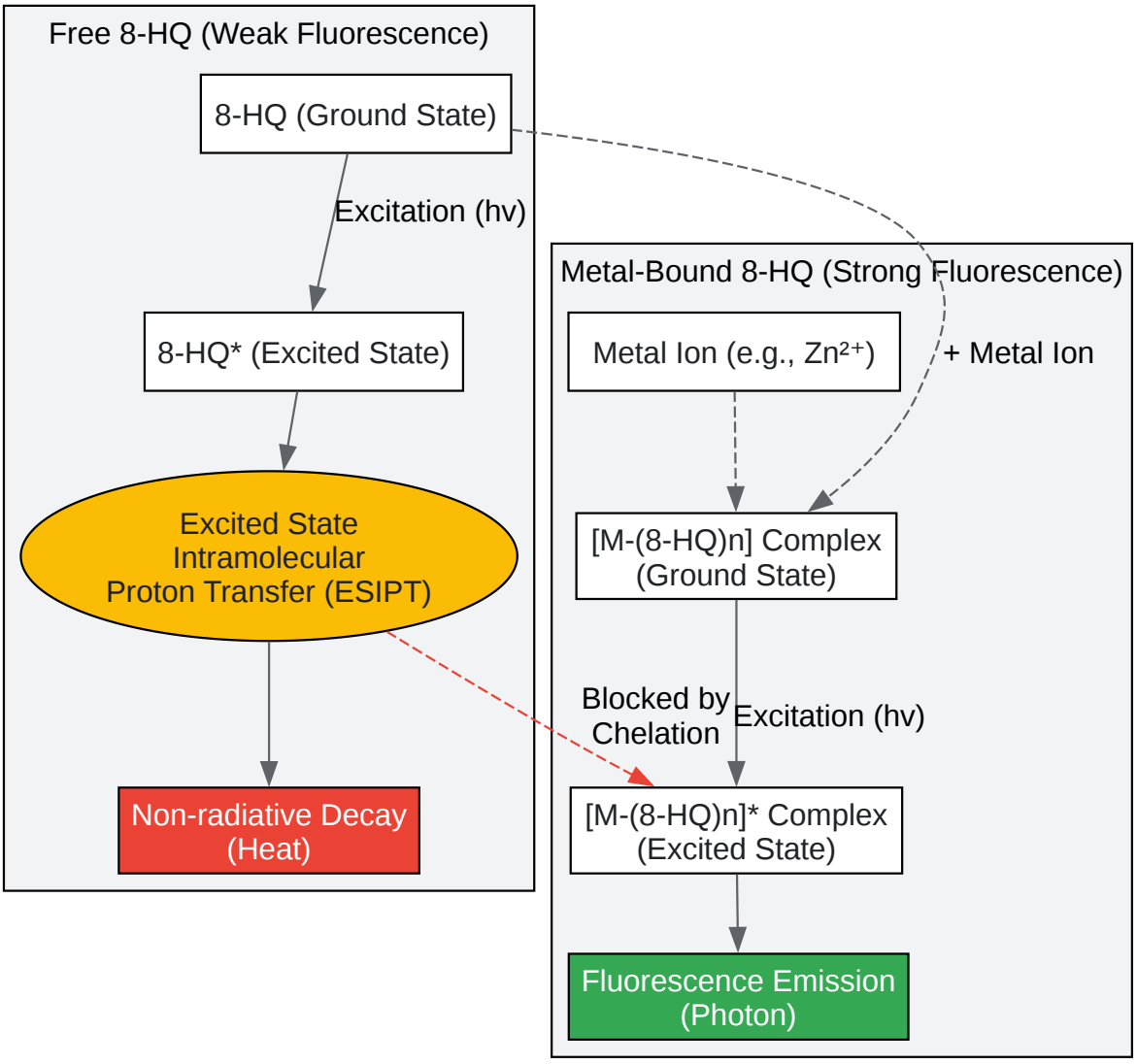
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Caption: Workflow for cellular imaging using an 8-HQ-based fluorescent probe.

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References

- 1. ours.ou.ac.lk [ours.ou.ac.lk]
- 2. scispace.com [scispace.com]
- 3. rroij.com [rroij.com]
- 4. researchgate.net [researchgate.net]
- 5. Origin of ultraweak fluorescence of 8-hydroxyquinoline in water: photoinduced ultrafast proton transfer - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 6. 8-hydroxyquinoline derivatives as fluorescent sensors for magnesium in living cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. medchemexpress.com [medchemexpress.com]
- 8. Synthesis of 8-Hydroxyquinoline Derivatives as Novel Antitumor Agents - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Effect of 8-hydroxyquinoline and derivatives on human neuroblastoma SH-SY5Y cells under high glucose - PMC [pmc.ncbi.nlm.nih.gov]
- 10. rsc.org [rsc.org]
- 11. researchgate.net [researchgate.net]

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